

dodecyl hydrogen sulfate physical and chemical properties

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Compound of Interest

Compound Name: *Dodecyl hydrogen sulfate*

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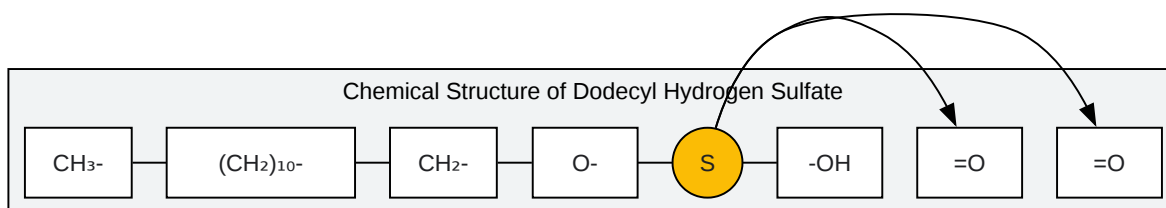
An In-depth Technical Guide on the Physical and Chemical Properties of **Dodecyl Hydrogen Sulfate**

Introduction

Dodecyl hydrogen sulfate, also known as lauryl sulfate, is an anionic surfactant and a key organic chemical intermediate.^[1] It is the conjugate acid of dodecyl sulfate.^{[2][3]} Structurally, it is an amphiphilic molecule, possessing a 12-carbon hydrophobic alkyl chain (the dodecyl group) and a hydrophilic sulfate head group. This dual nature is the basis for its widespread use as a surfactant, emulsifying agent, and detergent in various industrial, pharmaceutical, and personal care applications.^{[4][5]} This document provides a comprehensive overview of its core physical and chemical properties, experimental protocols for its characterization, and its fundamental molecular behaviors.

Molecular Structure

The structure of **dodecyl hydrogen sulfate** consists of a long hydrocarbon tail and a polar sulfate head.



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Caption: Molecular structure of **dodecyl hydrogen sulfate** (C₁₂H₂₆O₄S).

Physical and Chemical Properties

The key quantitative properties of **dodecyl hydrogen sulfate** are summarized in the table below. These values are essential for its application in formulation development and chemical synthesis.

Property	Value	Reference(s)
IUPAC Name	dodecyl hydrogen sulfate	[3][4]
Synonyms	Lauryl sulfate, Dodecylsulfuric acid	[3][6][7]
Molecular Formula	C ₁₂ H ₂₆ O ₄ S	[2][3][4][8]
Molecular Weight	266.4 g/mol	[2][9]
CAS Number	151-41-7	[2][3][7][8]
Appearance	Colorless to pale-yellow liquid or waxy solid	[4]
Melting Point	25-27 °C	[2][3][6]
Boiling Point	379.6 °C (rough estimate)	[2][6]
Density	~1.02 - 1.15 g/cm ³ (estimate)	[2][4]
pKa	-3.29 (Predicted)	[2][6]
Solubility in Water	Limited; solubility limit of 10 mM at 25 °C has been reported.[4][10]	[4][10]
Solubility in Organic Solvents	Soluble in ethanol and acetone.[4]	[4]
Critical Micelle Concentration (CMC)	Varies with conditions; the sodium salt (SDS) has a CMC of ~8.2 mM in pure water at 25°C.	[11][12][13][14]

Detailed Chemical Characteristics

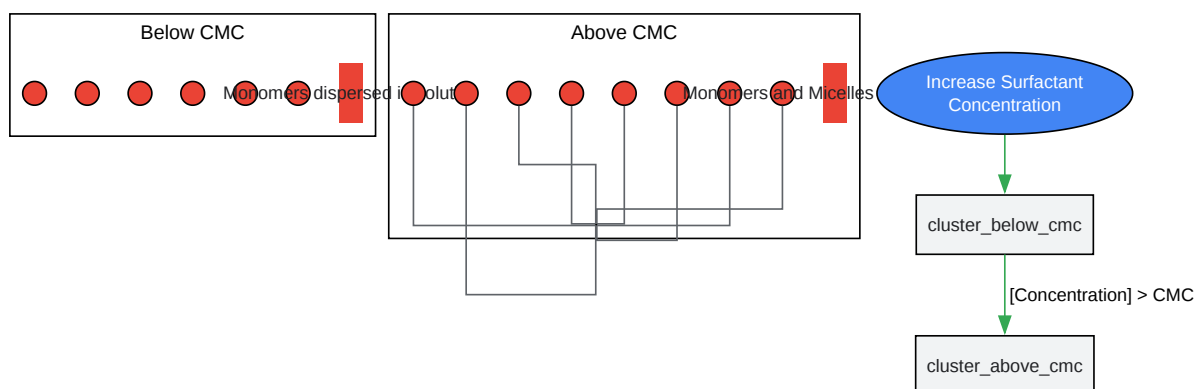
Amphiphilic Nature and Surfactant Activity

Dodecyl hydrogen sulfate's structure is the key to its function as a surfactant.[4] The long dodecyl chain is hydrophobic (water-repelling) and readily interacts with non-polar substances like oils and greases. Conversely, the sulfate head group is hydrophilic (water-attracting) and

polar. In aqueous solutions, this amphiphilic nature causes the molecules to align at interfaces, such as the air-water or oil-water interface, thereby reducing surface tension.[4]

Micelle Formation

Above a specific concentration in a polar solvent, known as the Critical Micelle Concentration (CMC), individual surfactant molecules (monomers) begin to self-assemble into spherical structures called micelles.[4][13] In these aggregates, the hydrophobic tails are sequestered in the core, away from the water, while the hydrophilic heads form the outer surface, interacting with the surrounding aqueous environment.[15] This process is fundamental to its role in cleaning and emulsification, as the hydrophobic core of the micelle can encapsulate non-polar substances, allowing them to be dispersed in water.[4]



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Caption: Aggregation behavior of **dodecyl hydrogen sulfate** below and above the CMC.

Reactivity and Stability

Dodecyl hydrogen sulfate is stable under recommended storage conditions.[16] However, it can undergo hydrolysis, particularly under acidic conditions and at elevated temperatures, to yield dodecanol and sulfuric acid.[17] When heated to decomposition, it can emit toxic fumes of sulfur oxides.[16]

Biodegradability

Dodecyl hydrogen sulfate is considered to be readily biodegradable, which is an important characteristic for its use in consumer products that are released into wastewater systems.[3][4]

Experimental Protocols: Determination of Critical Micelle Concentration (CMC)

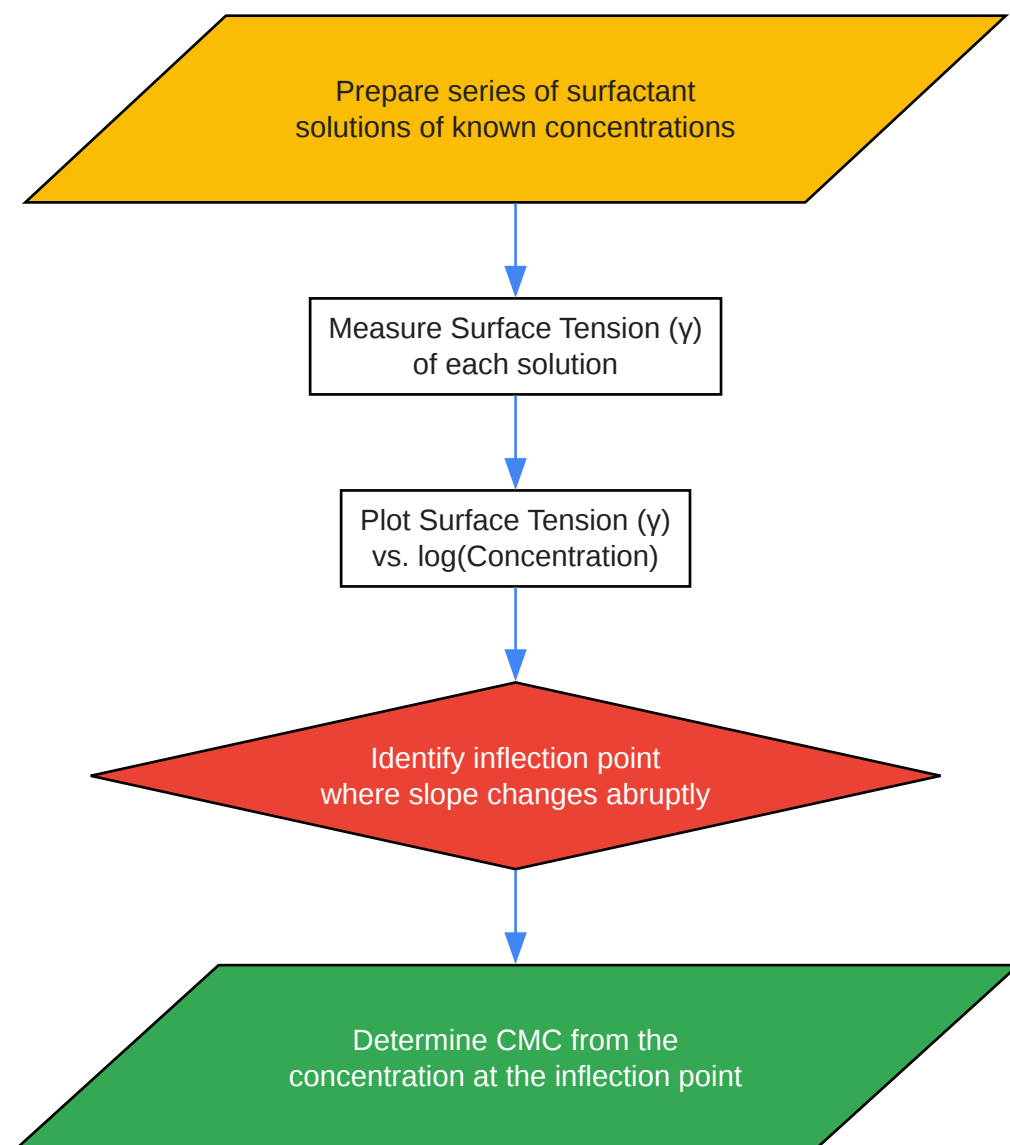
The CMC is a fundamental parameter for any surfactant.[13] It can be determined by measuring a physical property of the surfactant solution as a function of its concentration. The CMC is identified as the concentration at which there is an abrupt change in the slope of the plotted data.[18]

Method 1: Surface Tension Measurement

Principle: The surface tension of a surfactant solution decreases significantly as the concentration increases. Once the surface becomes saturated with monomers and micelles begin to form, the surface tension remains relatively constant.[18][19] The CMC is the concentration at this inflection point.

Methodology:

- **Solution Preparation:** Prepare a series of aqueous solutions of **dodecyl hydrogen sulfate** with varying concentrations, ensuring the range covers the expected CMC.[19] Use high-purity water.
- **Measurement:** Use a surface tensiometer (e.g., using the du Noüy ring or Wilhelmy plate method) to measure the surface tension of each solution at a constant temperature.[19]
- **Data Plotting:** Plot the measured surface tension (γ) against the logarithm of the surfactant concentration ($\log C$).[19]
- **CMC Determination:** The plot will show two linear regions. The CMC is determined from the concentration at the intersection of the extrapolated lines from these two regions.[18]



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Caption: Workflow for determining CMC using the surface tension method.

Method 2: Conductivity Measurement

Principle: This method is suitable for ionic surfactants like **dodecyl hydrogen sulfate**.^{[19][20]} Below the CMC, the surfactant exists as fully ionized monomers, and conductivity increases linearly with concentration.^[19] When micelles form, the mobility of the aggregated ions is lower than that of the free monomers, leading to a decrease in the slope of the conductivity versus concentration plot.^[15]

Methodology:

- **Solution Preparation:** Prepare a series of surfactant solutions in deionized water.
- **Measurement:** Use a calibrated conductivity meter to measure the specific conductance of each solution at a constant temperature.
- **Data Plotting:** Plot the specific conductance against the surfactant concentration.
- **CMC Determination:** The plot will exhibit two lines with different slopes.^[21] The concentration at the point where these lines intersect is the CMC.^[12]

Method 3: Fluorescence Spectroscopy

Principle: This sensitive method utilizes a fluorescent probe, such as pyrene, whose fluorescence spectrum is sensitive to the polarity of its microenvironment.^{[19][21]} In a polar aqueous solution (below CMC), pyrene exhibits certain fluorescence characteristics. When micelles form, pyrene partitions into the non-polar, hydrophobic core of the micelles, causing a distinct change in its fluorescence emission spectrum.^[19]

Methodology:

- **Solution Preparation:** Prepare a series of surfactant solutions, each containing a very small, constant amount of the fluorescent probe.
- **Measurement:** Measure the fluorescence intensity of each solution using a spectrofluorometer. For pyrene, the ratio of the intensity of the first and third vibronic peaks (I_1/I_3) is often monitored.
- **Data Plotting:** Plot the fluorescence intensity ratio (e.g., I_1/I_3 for pyrene) against the surfactant concentration.
- **CMC Determination:** A sigmoidal curve is typically obtained. The CMC is determined from the midpoint of the transition or the intersection of the tangents from the regions before and after micelle formation.^[20]

Applications and Safety

Key Applications

- Detergents and Cleaners: Its excellent surfactant properties make it a vital component in cleaning products.[4]
- Personal Care Products: Used as an emulsifier and foaming agent in lotions, creams, and other cosmetics.[4]
- Pharmaceuticals: Employed as a pharmaceutic aid (surfactant).[2]
- Research: Its sodium salt, sodium dodecyl sulfate (SDS), is widely used in biochemistry and molecular biology, for example, in SDS-PAGE to denature proteins.

Safety and Handling

Dodecyl hydrogen sulfate and its common salt (SDS) can cause skin and eye irritation.[22] [23] Inhalation may lead to respiratory tract irritation.[22][24] Proper personal protective equipment, including gloves and safety goggles, should be used when handling the substance. [25] It should be stored in a cool, dry place in a tightly closed container.[25]

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